

5-Diazoimidazole-4-carboxamide: A Comparative Guide for Photo-Crosslinking Applications

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Compound of Interest

Compound Name: 5-Diazoimidazole-4-carboxamide

Cat. No.: B1140617

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In the landscape of chemical biology and drug discovery, photo-crosslinking agents are indispensable tools for elucidating molecular interactions. This guide provides a comprehensive comparison of **5-Diazoimidazole-4-carboxamide** (DICA) with established photo-crosslinking agents, offering researchers, scientists, and drug development professionals a detailed analysis of its potential and performance. While DICA is a known photosensitive compound, its application as a photo-crosslinking agent is less documented than mainstream alternatives. This guide will, therefore, evaluate its properties based on the known reactivity of diazo compounds and compare them against widely used agents.

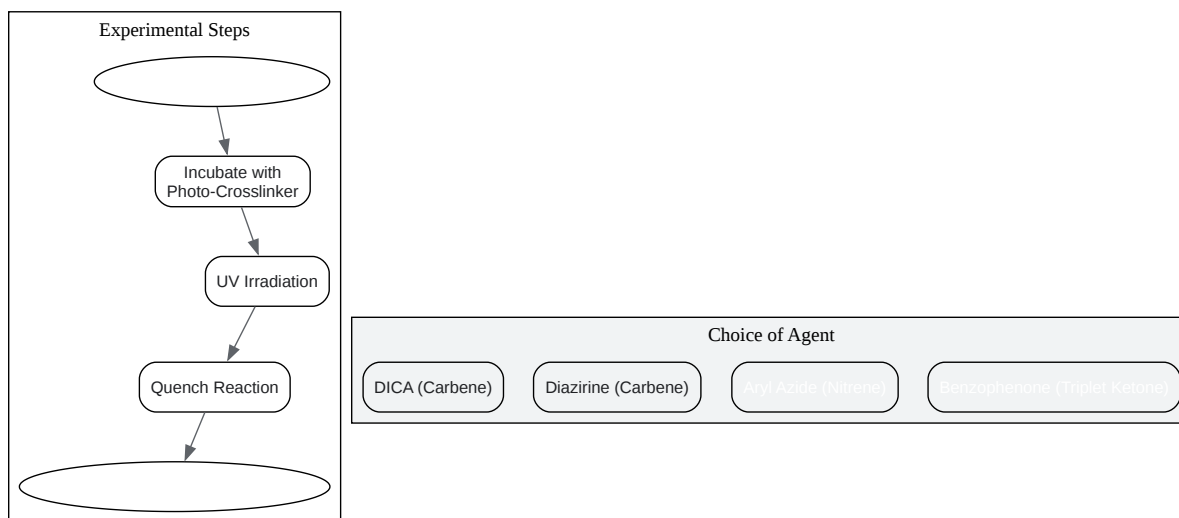
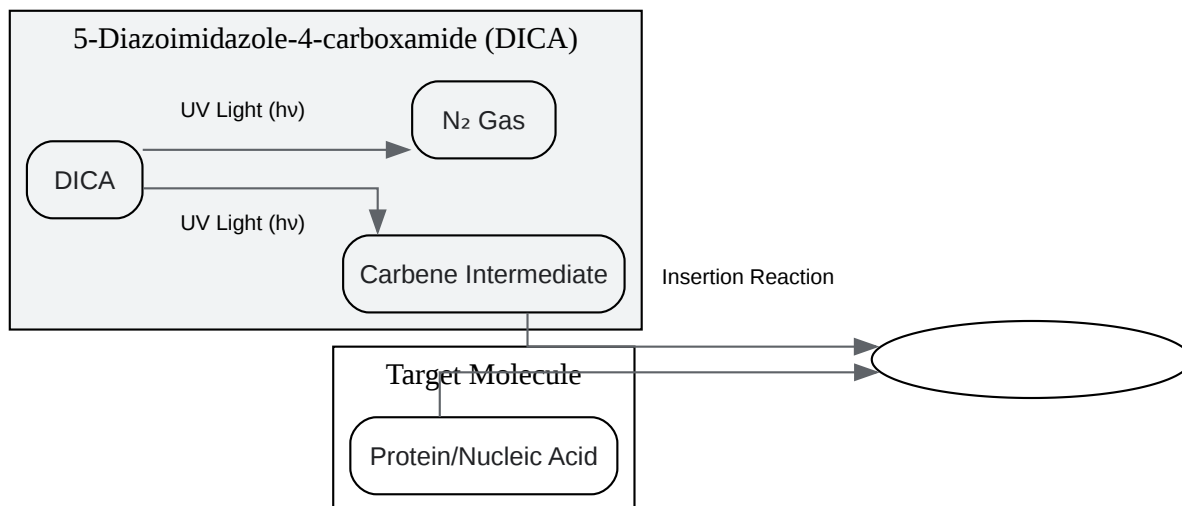
Performance Comparison of Photo-Crosslinking Agents

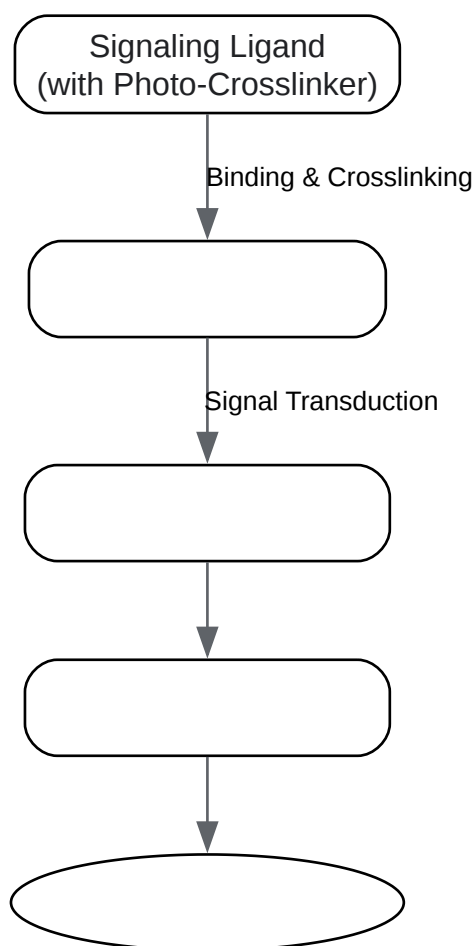
The efficacy of a photo-crosslinking agent is determined by several key parameters, including its activation wavelength, the reactivity of the intermediate species, and its crosslinking efficiency. Below is a comparative summary of DICA and other common photo-crosslinkers.

Feature	5-Diazoimidazole e-4-carboxamide (DICA) (Inferred)	Diazirines	Aryl Azides	Benzophenones
Activation Wavelength	~350-380 nm	330-370 nm	265-275 nm (simple), 300-460 nm (nitrophenyl)	~350-360 nm
Reactive Intermediate	Carbene	Carbene	Nitrene	Triplet Ketone
Crosslinking Efficiency	Moderate (Theoretically)	Moderate to High	Moderate to High	High
Non-specific Binding	Potentially significant	Generally lower than aryl azides	Can be significant	Moderate
Reactivity	Inserts into C-H, O-H, and N-H bonds	Inserts into C-H, N-H, O-H, and S-H bonds	Inserts into C-H, N-H bonds, and reacts with nucleophiles	Abstracts hydrogen from C-H bonds
Stability	Known to be unstable in solution, sensitive to light and heat. [1]	Good photostability before activation.	Sensitive to reducing agents.	Generally stable.

Mechanism of Action: A Visual Overview

Upon photoactivation, these agents generate highly reactive intermediates that form covalent bonds with nearby molecules, thus "crosslinking" them. The general mechanism for diazo compounds like DICA involves the light-induced expulsion of nitrogen gas to produce a reactive carbene.





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References

- 1. chembk.com [chembk.com]
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